

Essential Safety and Operational Guide for 2-Chloro-4-fluorobenzonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzonitrile

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloro-4-fluorobenzonitrile** (CAS No. 60702-69-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Safety Data

2-Chloro-4-fluorobenzonitrile is a compound that presents several health hazards. It is harmful if swallowed, comes into contact with the skin, or is inhaled.[1][2] It is also known to cause skin and serious eye irritation.[1] The target organ for systemic toxicity is the respiratory system.

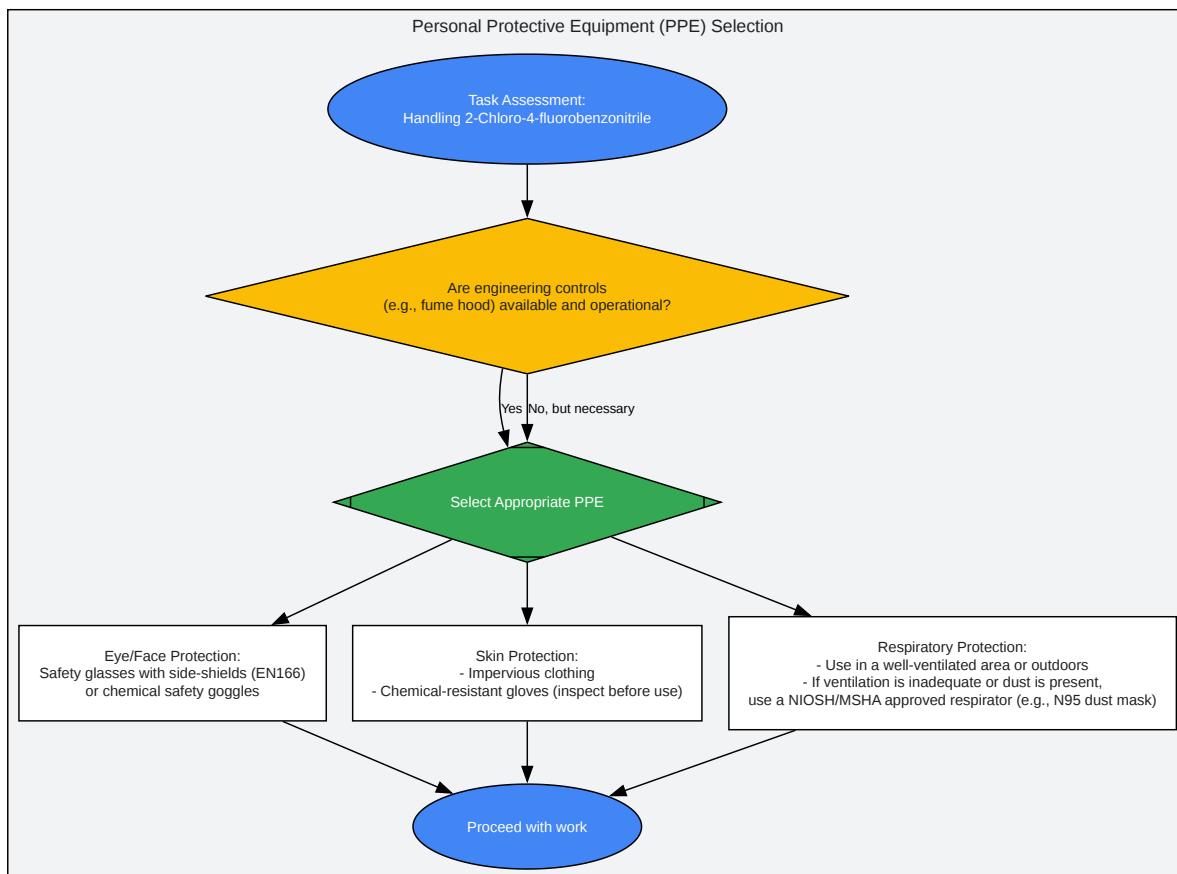
Hazard Category	GHS Classification	Signal Word	Hazard Statements
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed[1][2]
Acute Toxicity (Dermal)	Category 3/4	Danger/Warning	H311: Toxic in contact with skin, H312: Harmful in contact with skin[1]
Acute Toxicity (Inhalation)	Category 4	Warning	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity	Category 3	Warning	H335: May cause respiratory irritation

Physical and Chemical Properties

Molecular Formula	C7H3ClFN[1][3]
Molecular Weight	155.56 g/mol [3]
Appearance	White glistening crystals or clear solid[2][4]
Melting Point	63 - 66 °C[4]
Storage Class	11 - Combustible Solids

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical to minimize exposure. The following flowchart outlines the decision-making process for selecting the correct gear.



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Caption: PPE Selection Workflow for **2-Chloro-4-fluorobenzonitrile**.

Standard Operating Procedures

Handling:

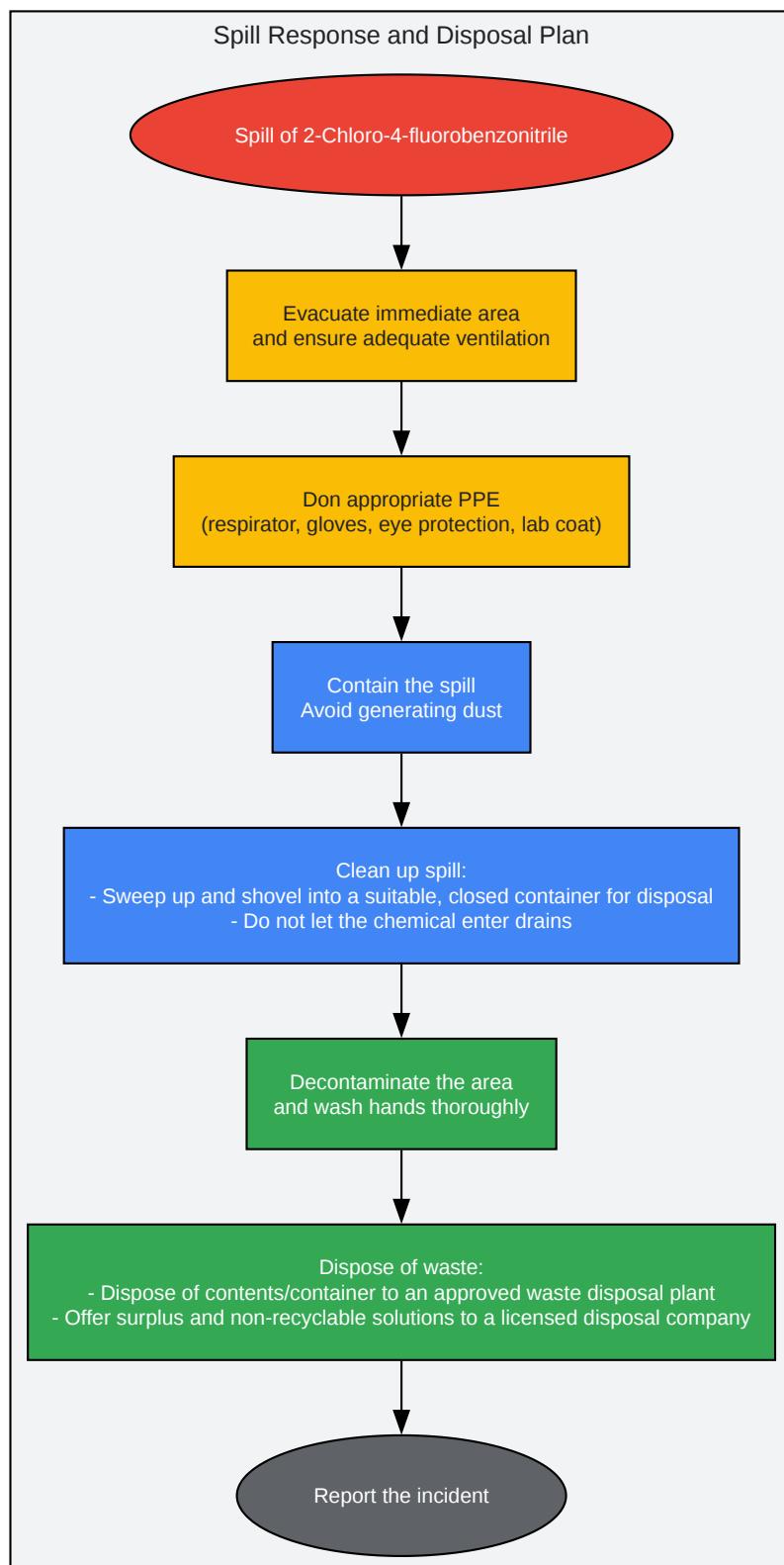
- Avoid contact with skin and eyes.[\[4\]](#)
- Do not breathe dust.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)[\[5\]](#)
- Use only outdoors or in a well-ventilated area.[\[4\]](#)[\[5\]](#)
- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[\[6\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Store locked up.[\[4\]](#)[\[5\]](#)
- Incompatible materials include acids, bases, and strong oxidizing agents.[\[4\]](#)

Spill and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

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Caption: Spill Response and Disposal Workflow.

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[4][7]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification.[8]
- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[9]
- Contaminated packaging should be disposed of as an unused product.[10]

First-Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[4][5] Rinse mouth.[4][5]
- If on Skin: Wash with plenty of soap and water.[4] If skin irritation occurs, get medical advice/attention.[5] Take off contaminated clothing and wash it before reuse.[4][5]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[4][5] Call a POISON CENTER or doctor/physician if you feel unwell.[4] If not breathing, give artificial respiration.[4]
- If in Eyes: Rinse cautiously with water for several minutes.[4][5] Remove contact lenses, if present and easy to do.[4][5] Continue rinsing.[4][5] If eye irritation persists, get medical advice/attention.[4][5]

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